

Bombolitin III: A Technical Guide to its Potential as an Anticancer Agent

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Introduction

Bombolitin III is a cationic, amphipathic heptadecapeptide originally isolated from the venom of the bumblebee Megabombus pennsylvanicus.[1][2] It belongs to the Bombolitin family of peptides, which are known for their diverse biological activities, including hemolytic, antimicrobial, and mast cell degranulating properties.[1][2] While research on the specific anticancer properties of Bombolitin III is limited, the broader family of Bombolitins has demonstrated antitumor activities, suggesting that Bombolitin III may hold promise as a potential therapeutic agent in oncology. This technical guide provides a comprehensive overview of the available data on Bombolitin III and its family members, detailing its structure, potential mechanisms of action, and relevant experimental protocols to facilitate further research and development.

Molecular Profile of Bombolitin III and its Analogs

The Bombolitin family consists of five structurally related peptides, designated Bombolitin I through V. These peptides share a high degree of sequence homology, with variations in a few amino acid residues.[1][2] The primary structure of **Bombolitin III** is presented below, alongside its known analogs for comparative analysis.



Peptide Name	Amino Acid Sequence	Molecular Weight (Da)
Bombolitin III	lle-Lys-Ile-Met-Asp-Ile-Leu- Ala-Lys-Leu-Gly-Lys-Val-Leu- Ala-His-Val-NH2	1885.3
Bombolitin I	lle-Lys-Ile-Thr-Thr-Met-Leu- Ala-Lys-Leu-Gly-Lys-Val-Leu- Ala-His-Val-NH2	1871.3
Bombolitin II	Ser-Lys-Ile-Thr-Asp-Ile-Leu- Ala-Lys-Leu-Gly-Lys-Val-Leu- Ala-His-Val-NH2	1847.2
Bombolitin IV	lle-Asn-lle-Lys-Asp-lle-Leu- Ala-Lys-Leu-Val-Lys-Val-Leu- Gly-His-Val-NH2	1899.3
Bombolitin V	lle-Asn-Val-Leu-Gly-Ile-Leu- Gly-Leu-Leu-Gly-Lys-Ala-Leu- Ser-His-Leu-NH2	1775.2

Table 1: Amino Acid Sequences and Molecular Weights of Bombolitin Peptides.[1][2]

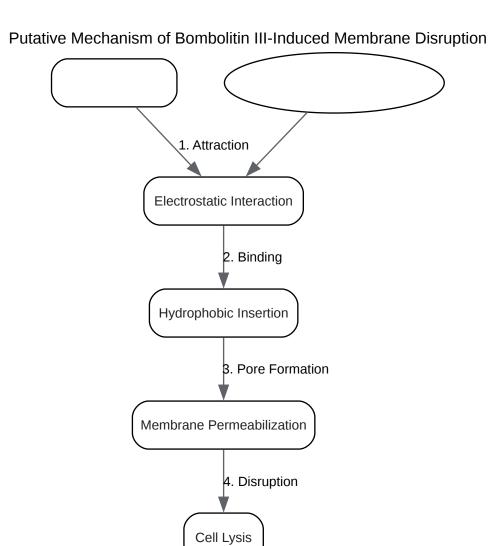
Putative Anticancer Mechanism of Action

The anticancer activity of **Bombolitin III** is hypothesized to be similar to that of other cationic antimicrobial peptides (AMPs), which primarily involves two key mechanisms: membrane disruption and the induction of apoptosis.

Membrane Disruption

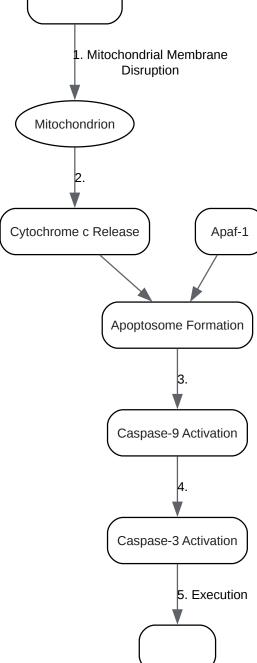
Cationic peptides like **Bombolitin III** are electrostatically attracted to the negatively charged components of cancer cell membranes, such as phosphatidylserine, which are more exposed on the outer leaflet of cancerous cells compared to healthy cells.[3] This initial interaction is followed by the insertion of the peptide's hydrophobic residues into the lipid bilayer, leading to membrane permeabilization and disruption.[3] This process can occur through various models, such as the "barrel-stave," "toroidal pore," or "carpet" model, ultimately leading to cell lysis.



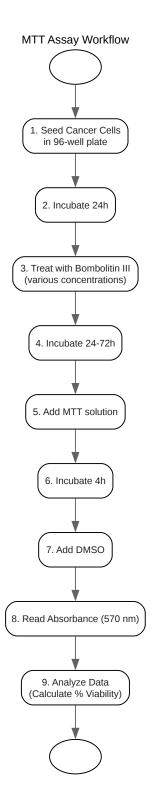




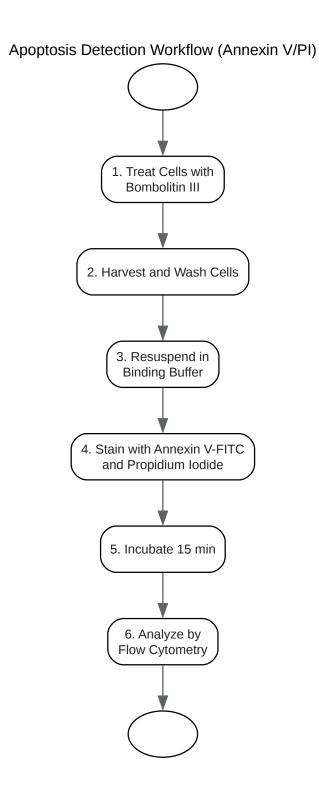
Putative Mitochondrial-Mediated Apoptosis Pathway of Bombolitin III











Click to download full resolution via product page



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Annexin V and PI Staining Protocol for Apoptosis by Flow Cytometry | Bio-Techne [bio-techne.com]
- 2. Detection of Apoptosis by Propidium Iodide Only Protocols Flow Cytometry UC San Diego Moores Cancer Center [sites.medschool.ucsd.edu]
- 3. How Does an Anti-Cancer Peptide Passively Permeate the Plasma Membrane of a Cancer Cell and Not a Normal Cell? PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Bombolitin III: A Technical Guide to its Potential as an Anticancer Agent]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15194695#bombolitin-iii-as-a-potential-anticancer-agent]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote





BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com